

# Essential Safety and Operational Guide for Handling Methyl Morpholine-2-Carboxylate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Methyl morpholine-2-carboxylate

Cat. No.: B157579

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This document provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for the handling of **Methyl morpholine-2-carboxylate**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier:

- Name: **Methyl morpholine-2-carboxylate**
- CAS Number: 135782-19-3
- Molecular Formula: C<sub>6</sub>H<sub>11</sub>NO<sub>3</sub>[\[1\]](#)
- Primary Hazards: Irritant, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)

## Personal Protective Equipment (PPE)

When handling **Methyl morpholine-2-carboxylate**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or full-face shield.	Protects against splashes and dust, preventing serious eye irritation.[2]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber). Thicker gloves ( $\geq 3$ mm) are recommended if there is a risk of abrasion or puncture.	Prevents skin contact which can cause irritation. Gloves should be for single-use applications and disposed of after use.[2]
Skin and Body Protection	Protective clothing to prevent skin exposure.	Avoids all personal contact with the chemical.[2]
Respiratory Protection	Dust respirator.	Prevents inhalation of dust particles, which may cause respiratory irritation.[2]

## Safe Handling and Operational Plan

Adherence to the following procedural steps is critical for the safe handling of **Methyl morpholine-2-carboxylate**.

### 1. Engineering Controls:

- Always use this chemical in a well-ventilated area.[2]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

### 2. Handling Procedures:

- Avoid all personal contact, including inhalation of dust.[2]
- Do not eat, drink, or smoke in the handling area.[2]
- Keep the container tightly sealed when not in use.[2]

- Avoid physical damage to the container.[2]
- Wash hands thoroughly with soap and water after handling.[2]

### 3. Storage:

- Store in original, tightly sealed containers.[2]
- Keep in a cool, dry, and well-ventilated area.[2]
- Store away from incompatible materials and foodstuff containers.[2]

## Emergency Procedures

Immediate and appropriate response to an exposure is crucial.

Exposure Route	First Aid Measures
Eye Contact	Immediately wash out with fresh running water. Ensure complete irrigation by keeping eyelids apart. Seek immediate medical attention.[2]
Skin Contact	Flush skin and hair with running water and soap. Seek medical attention if irritation occurs.[2]
Inhalation	Remove the individual from the contaminated area to fresh air.[2]
Ingestion	Immediately give a glass of water. Contact a Poisons Information Centre or a doctor.[2]

## Spill and Disposal Plan

Proper containment and disposal are necessary to prevent environmental contamination and further exposure.

### Spill Cleanup:

- Immediately clean up all spills.[2]

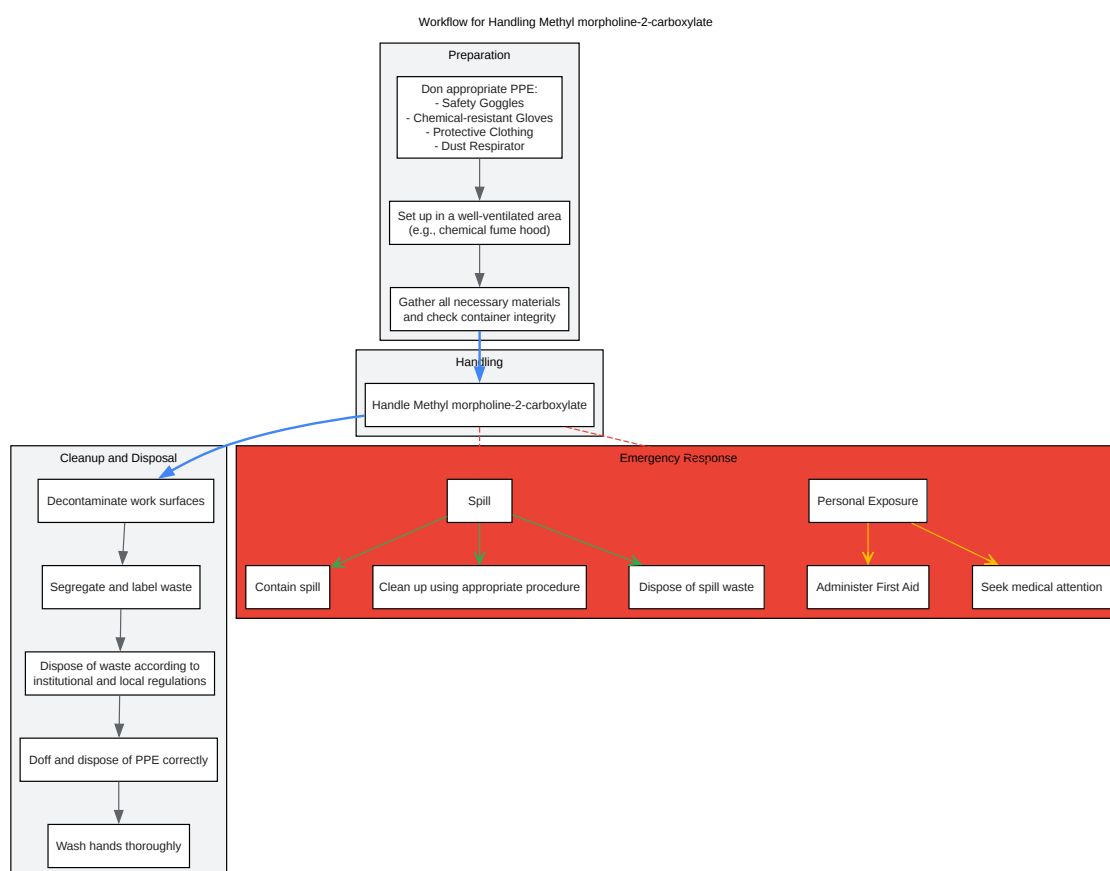
- Wear appropriate PPE, including protective clothing, gloves, safety glasses, and a dust respirator.[\[2\]](#)
- For dry spills, use dry cleanup procedures to avoid generating dust. Sweep up, shovel up, or vacuum up the material.[\[2\]](#)
- For wet spills, use an inert absorbent material to contain the spill.
- Collect the residue and place it in sealed, labeled containers for disposal.[\[2\]](#)
- Wash the spill area with large amounts of water and prevent runoff into drains.[\[2\]](#)

#### Disposal:

- Dispose of the chemical and any contaminated materials at an authorized hazardous or special waste collection point.[\[2\]](#)
- Consult your state and local waste management authorities for specific disposal regulations.[\[2\]](#)
- Recycle containers if possible; otherwise, dispose of them in an authorized landfill.[\[2\]](#)

## Operational Workflow Diagram

The following diagram outlines the standard operating procedure for handling **Methyl morpholine-2-carboxylate**.



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Standard Operating Procedure Workflow

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## References

- 1. Methyl morpholine-2-carboxylate | C<sub>6</sub>H<sub>11</sub>NO<sub>3</sub> | CID 15733444 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

